

# Personal protective equipment for handling (R)-DZD1516

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## Compound of Interest

Compound Name: (R)-DZD1516

Cat. No.: B12382435

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## Essential Safety and Logistical Information for Handling (R)-DZD1516

**(R)-DZD1516** is an orally bioavailable, potent, and highly selective HER2 inhibitor, classified as an Active Pharmaceutical Ingredient (API) with potential antineoplastic activity.<sup>[1][2][3]</sup> Due to its potent biological effects, stringent safety protocols are imperative during handling, storage, and disposal to minimize exposure and ensure the safety of laboratory personnel. This document provides essential guidance for researchers, scientists, and drug development professionals.

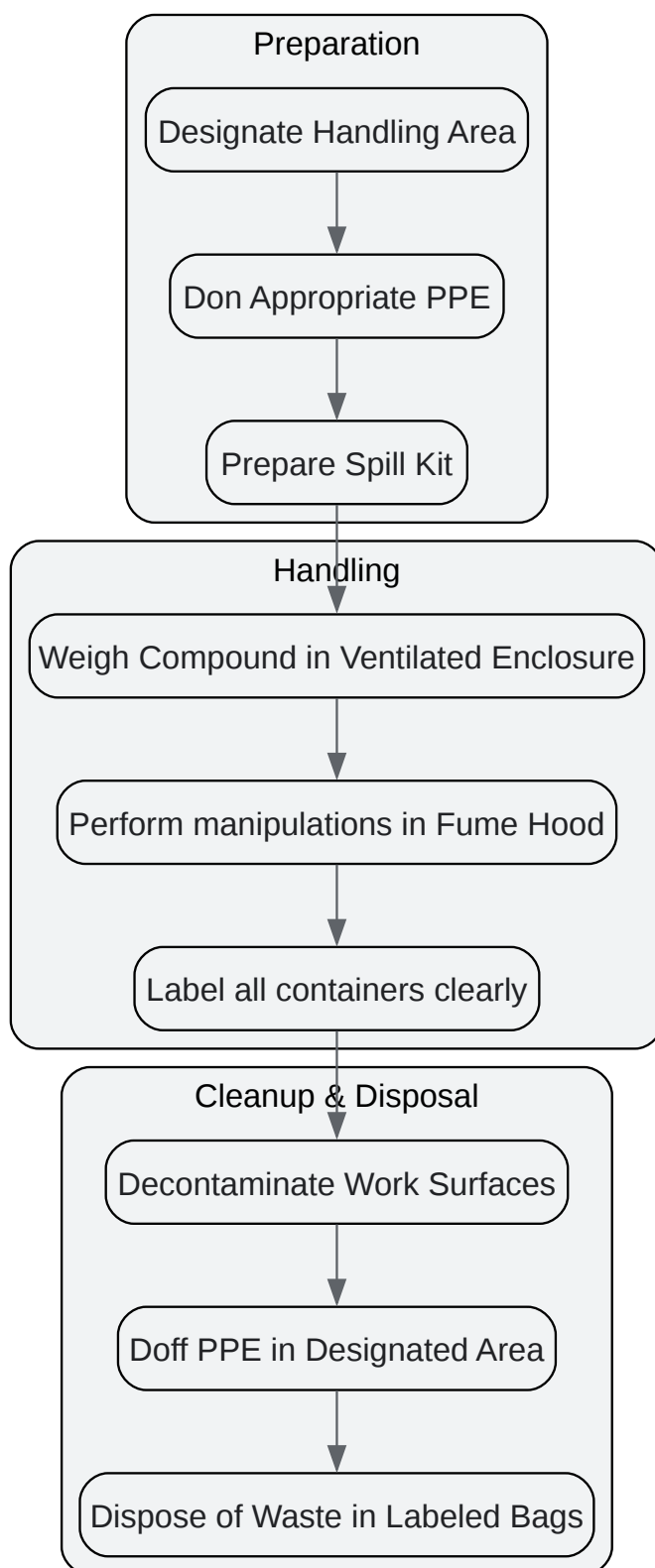
## Personal Protective Equipment (PPE)

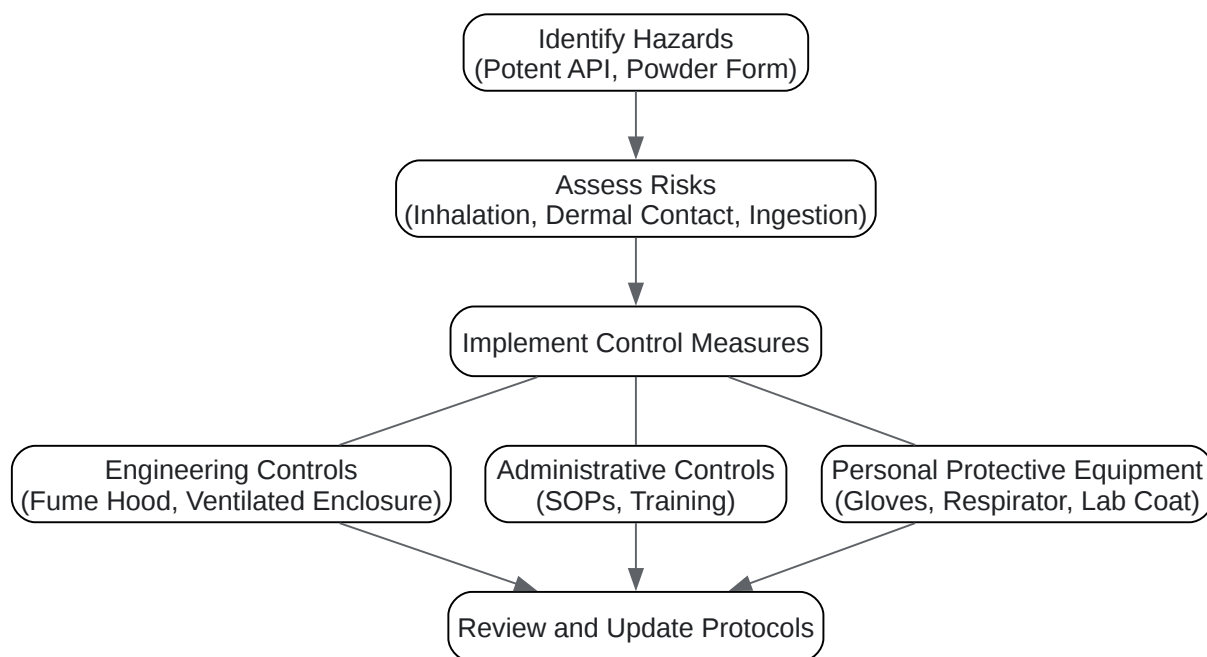
A comprehensive risk assessment should be conducted before handling **(R)-DZD1516** to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on the potential hazards associated with a potent API.

Body Part	Personal Protective Equipment	Specifications & Use Cases
Hands	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves at all times. Change the outer pair immediately upon contamination.
Eyes/Face	Safety Goggles with Side Shields or Face Shield	Use in conjunction with safety glasses. A face shield is recommended when there is a risk of splashes or aerosol generation.
Respiratory	NIOSH-approved Respirator (e.g., N95 or higher)	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.
Body	Disposable Lab Coat with Knit Cuffs	A disposable, low-permeability lab coat should be worn over personal clothing. Cuffs should be tucked into the inner pair of gloves.
Feet	Closed-toe Shoes and Disposable Shoe Covers	Impervious, closed-toe shoes are mandatory. Shoe covers should be worn in designated handling areas and removed upon exiting.

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical to maintaining a safe laboratory environment.





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## References

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- 3. Dizal Pharma [dizalpharma.com]
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